

Personal protective equipment for handling Furamizole

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Compound of Interest

Compound Name: Furamizole

Cat. No.: B100990

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Essential Safety and Handling Guide for Furamizole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Furamizole** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Safety Summary

Furamizole is a hazardous chemical that requires careful handling. Based on its Safety Data Sheet (SDS), the primary hazards include:

- Acute Toxicity: Toxic if swallowed or in contact with skin (GHS Category 3).[1]
- Inhalation Hazard: Harmful if inhaled (GHS Category 4).[1]
- Eye Irritation: Causes serious eye irritation (GHS Category 2A).[1]
- Aquatic Hazard: Harmful to aquatic life (GHS Category 3).[1]

Signal Word: Danger[1]

Due to these hazards, all personnel must adhere strictly to the safety procedures outlined below.

Physical and Chemical Properties

Understanding the physical and chemical properties of **Furamizole** is crucial for safe handling and storage.

Property	Value	Source(s)
CAS Number	17505-25-8	[2][3][4]
Molecular Formula	C ₁₂ H ₈ N ₄ O ₅	[2][3][4]
Molecular Weight	288.22 g/mol	[2][3][4]
Appearance	Not specified; handle as a solid powder.	
Melting Point	224-225 °C	[3]
Boiling Point	487 °C	[3]
Density	1.532 g/cm ³	[3]
Solubility	Solubility in water is not specified; likely requires organic solvents.	
Vapor Pressure	2.12E-09 mmHg at 25°C	[3]

Note: Specific quantitative toxicity data such as LD50 values and occupational exposure limits (OELs) for **Furamizole** are not readily available in the public domain. Therefore, it must be handled with the precautions suitable for a highly toxic substance.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin contact, inhalation, and eye exposure.

Protection Type	Specification
Hand Protection	Wear chemically resistant, impervious gloves (e.g., Nitrile rubber). Change gloves immediately if contaminated.
Eye/Face Protection	Use chemical safety goggles and/or a full-face shield that meet OSHA 29 CFR 1910.133 or European Standard EN166 specifications. [5]
Skin and Body Protection	Wear a fully buttoned lab coat, protective clothing, and closed-toe shoes. Ensure no skin is exposed. For large quantities or potential for splashing, consider a chemical-resistant apron or suit.
Respiratory Protection	All handling of Furamizole powder must be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols. [1] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.

Standard Operating Procedure for Handling Furamizole

Adherence to a strict operational protocol is essential for safety.

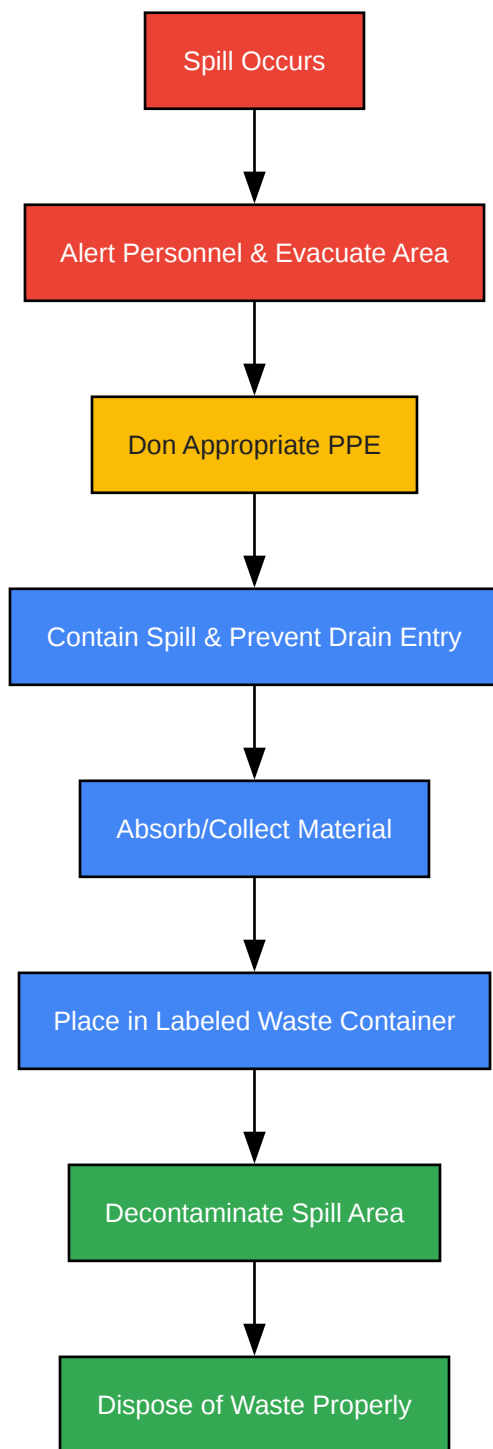
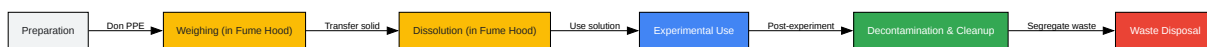
4.1. Preparation and Weighing

- Designated Area: All work with **Furamizole** must be performed in a designated area within a certified chemical fume hood.[\[1\]](#)
- Decontamination: Before starting, ensure the work surface is clean and decontaminated.
- Weighing: When weighing the solid compound, use a disposable weigh boat or creased weighing paper to minimize contamination of the balance.

- Solution Preparation: If preparing a solution, add the solvent to the vessel containing **Furamizole** slowly to avoid splashing. Cap the container immediately.

4.2. General Handling

- Avoid Contamination: Do not eat, drink, or smoke in the laboratory.^[1]
- Hygiene: Wash hands and face thoroughly after handling the substance, even if gloves were worn.^[1]^[6]
- Transport: When transporting **Furamizole**, use a sealed, shatter-resistant secondary container.



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